

Essential Safety and Operational Guide for Handling DL-3-Phenyllactic Acid

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Compound of Interest

Compound Name: *DL-3-Phenyllactic acid*

Cat. No.: *B085694*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **DL-3-Phenyllactic acid**. It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures for handling and disposal, and a clear workflow to ensure laboratory safety and compliance.

Personal Protective Equipment (PPE)

According to safety data sheets, **DL-3-Phenyllactic acid** can cause skin and serious eye irritation^[1]. Therefore, appropriate PPE is mandatory to minimize exposure. The following table summarizes the required PPE for handling this compound.

PPE Category	Recommended Equipment	Specification
Eye Protection	Safety goggles or face shield	Must be used to protect against dust particles and splashes[1].
Hand Protection	Protective gloves	Nitrile or latex gloves are suitable for handling[1].
Body Protection	Lab coat	Provides a barrier against incidental contact with the skin[1].
Respiratory Protection	Particulate respirator (in case of dust generation)	An N95 or equivalent respirator should be used when handling the powder outside of a fume hood[1].

Operational Plan: Handling DL-3-Phenyllactic Acid

Adherence to a strict operational plan is crucial for the safe handling of **DL-3-Phenyllactic acid**.

1. Engineering Controls:

- Always handle **DL-3-Phenyllactic acid** in a well-ventilated area. A fume hood or local exhaust ventilation is highly recommended to minimize the inhalation of dust particles[1].

2. Pre-Handling Preparations:

- Ensure all necessary PPE is readily available and in good condition.
- Locate the nearest eyewash station and safety shower before beginning work.
- Prepare a designated and clearly labeled workspace for handling the chemical.

3. Handling Procedure:

- Don the appropriate PPE as outlined in the table above.

- Carefully weigh and transfer the solid compound, taking measures to minimize dust generation[1].
- If creating a solution, slowly add the solid to the solvent to avoid splashing. **DL-3-Phenyllactic acid** is soluble in organic solvents like ethanol, methanol, and acetone, and slightly soluble in water[1].
- Keep containers tightly closed when not in use[2].

4. Post-Handling:

- Thoroughly wash hands with soap and water after handling is complete[1][2].
- Clean the work area and any equipment used.
- Remove and properly store or dispose of PPE.

Disposal Plan

Proper disposal of **DL-3-Phenyllactic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- **DL-3-Phenyllactic acid** should be disposed of as non-halogenated organic waste[1].

2. Waste Collection and Storage:

- Collect waste in a properly labeled, sealed container.
- Store waste containers in a designated, well-ventilated area away from incompatible materials.

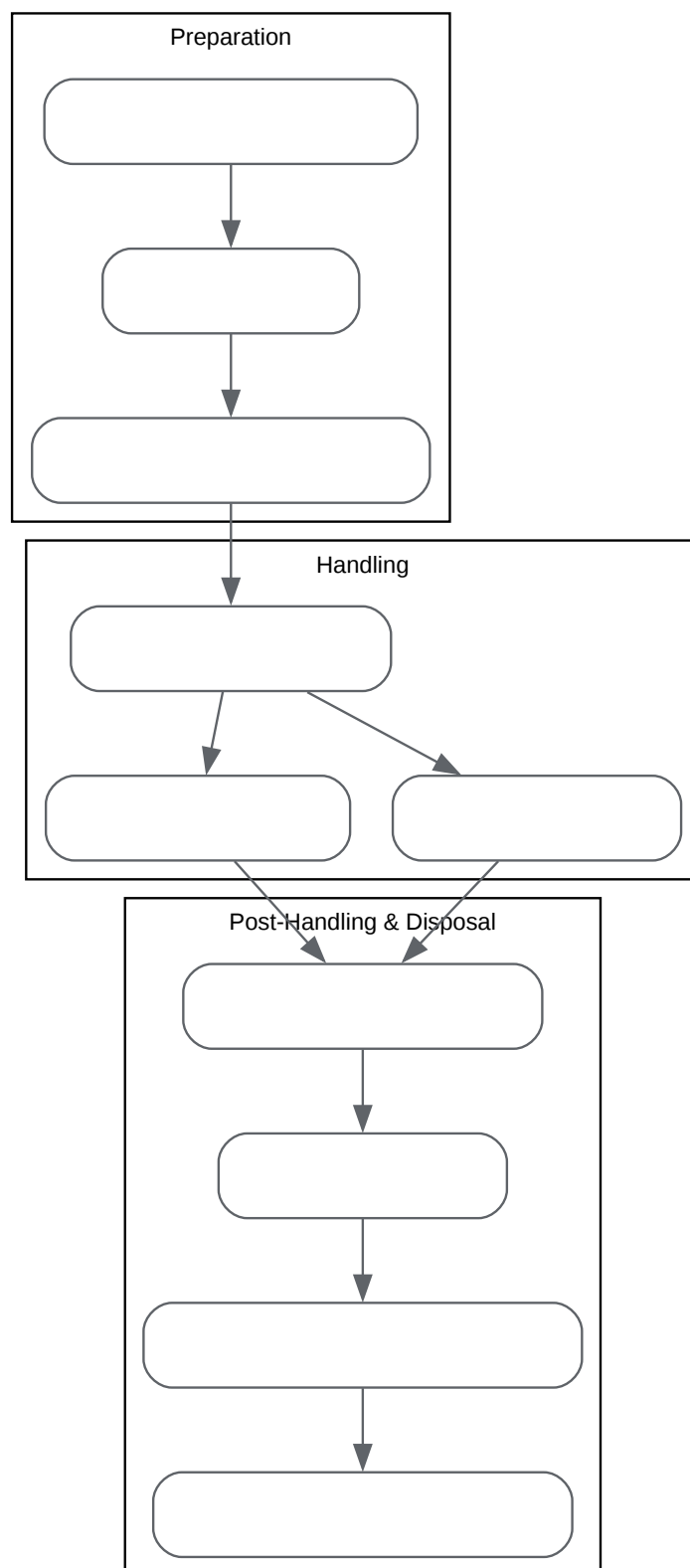
3. Disposal Method:

- Arrange for disposal through a licensed and qualified waste disposal service[1].
- Do not discharge **DL-3-Phenyllactic acid** into surface water, sewers, or soil[1].

4. Contaminated Packaging:

- Empty containers should be thoroughly cleaned before disposal or recycling. If not properly cleaned, they should be treated as chemical waste^[1].

Workflow for Handling DL-3-Phenyllactic Acid



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Caption: Workflow for the safe handling and disposal of **DL-3-Phenyllactic acid**.

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References

- 1. 3-Phenyllactic Acid MSDS/SDS | Supplier & Distributor [pt.eleph-citrics.com]
- 2. sds.metasci.ca [sds.metasci.ca]
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